

# Proper Disposal Procedures for 2'-Nitroflavone

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## Compound of Interest

Compound Name: 2'-Nitroflavone

Cat. No.: B1207882

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The following guide provides essential safety and logistical information for the proper disposal of **2'-Nitroflavone**, ensuring compliance with standard laboratory safety protocols and environmental regulations. This information is intended for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

Before disposal, it is crucial to understand the hazards associated with **2'-Nitroflavone**. Based on its Safety Data Sheet (SDS), **2'-Nitroflavone** is classified as a hazardous substance.<sup>[1]</sup>

### Key Hazards:

- Human Health: Harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup>
- Environmental: Very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

Due to these hazards, **2'-Nitroflavone** must be disposed of as hazardous waste. It should never be disposed of down the drain or in regular trash.<sup>[2][3][4]</sup>

Property	Value	Source
Chemical Formula	C15H9NO4	PubChem[5]
Molar Mass	267.24 g/mol	PubChem[5]
Hazard Statements	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled. H410: Very toxic to aquatic life with long lasting effects.	Sigma-Aldrich SDS[1]
Disposal Recommendation	P501: Dispose of contents/ container to an approved waste disposal plant.	Sigma-Aldrich SDS[1]

## Step-by-Step Disposal Protocol

The disposal of **2'-Nitroflavone** must be handled through your institution's designated hazardous waste management program.[2][3]

Experimental Protocol for Waste Segregation and Collection:

- Personal Protective Equipment (PPE): Before handling **2'-Nitroflavone** waste, ensure you are wearing appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.[1]
- Waste Segregation:
  - Collect waste **2'-Nitroflavone**, including any contaminated materials (e.g., gloves, absorbent pads, and weighing papers), separately from other waste streams.
  - If **2'-Nitroflavone** is in a solvent, it should be collected in a container designated for halogenated or non-halogenated organic solvent waste, depending on the solvent used. Do not mix incompatible waste types.[6][7][8]
- Container Selection:

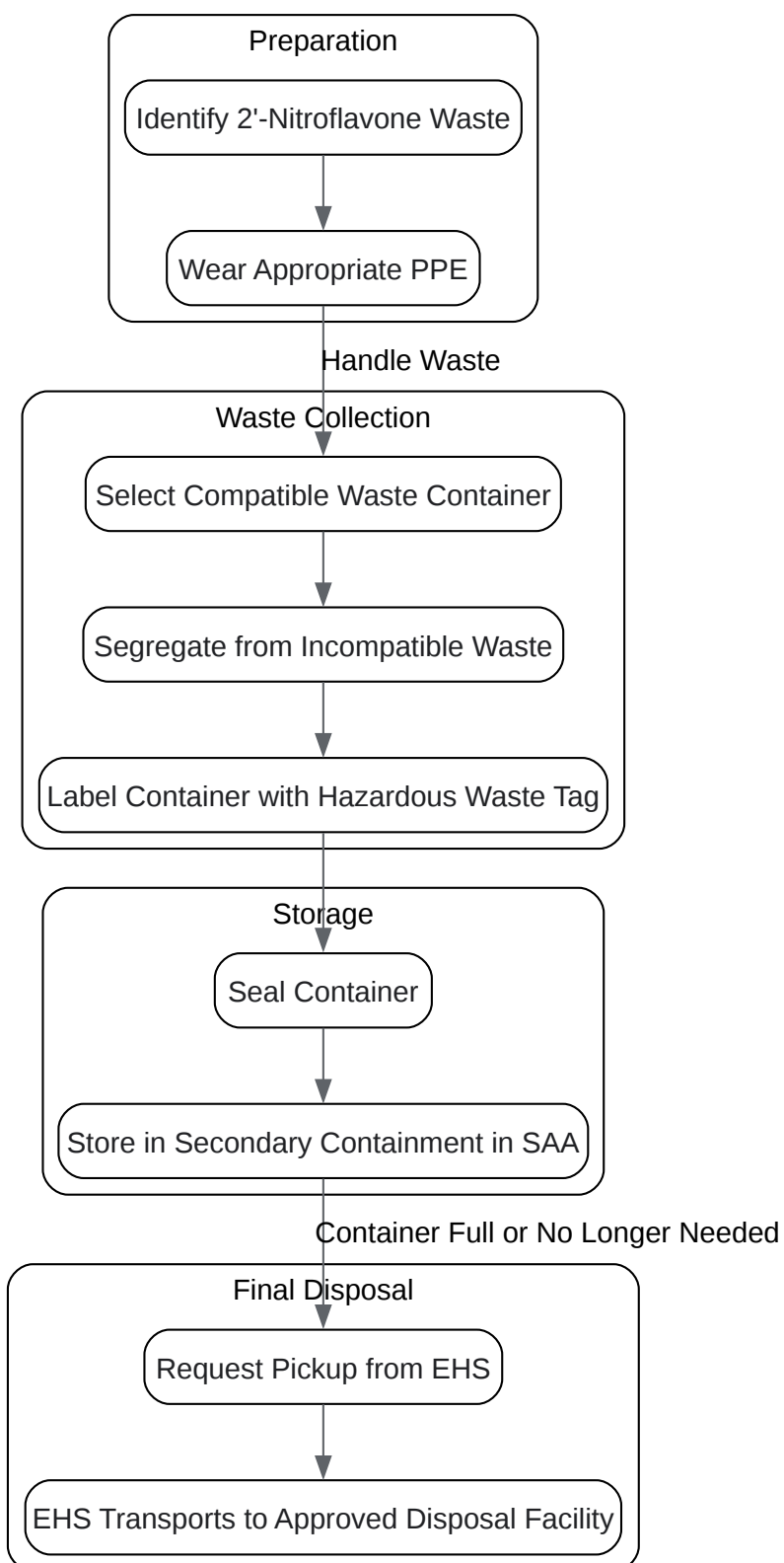
- Use a chemically compatible and leak-proof container for waste collection. Plastic is often preferred.[3] The original container can be used if it is in good condition.
- Do not fill liquid waste containers to more than 75-80% capacity to allow for vapor expansion.[7][8]
- Labeling:
  - Clearly label the waste container with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) office.
  - The label must include the full chemical name ("**2'-Nitroflavone**"), the approximate concentration and quantity, and any other components of the waste mixture.[8][9]
- Storage:
  - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[3]
  - The SAA should be a secondary containment bin to prevent the spread of spills.
  - Store the container away from incompatible materials.
- Request for Pickup:
  - Once the waste container is full or you have no further use for it, arrange for its collection by your institution's EHS or hazardous waste disposal service.[2][3]

#### Disposal of Empty Containers:

- A container that held **2'-Nitroflavone** is still considered hazardous waste.
- For acutely hazardous waste (P-listed), containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[2][6][10] While **2'-Nitroflavone** is not explicitly on the P-list, its toxicity warrants similar precautions.
- After thorough rinsing, deface or remove the original label and dispose of the container as regular trash or as instructed by your EHS office.[2]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2'-Nitroflavone**.



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Caption: Workflow for the proper disposal of **2'-Nitroflavone**.

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